

benzyl salicylate regulatory compliance IFRA standards

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Compound Focus: Benzyl Salicylate

CAS No.: 118-58-1

Cat. No.: S575978

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Current Standards and Safe Use Limits

The tables below summarize the core quantitative data from the IFRA Standards and the SCCS opinion for your formulations.

Table 1: Maximum Use Concentrations based on IFRA 51st Amendment (by Product Category) [1] [2]

IFRA Category	Product Example	Maximum Concentration in Finished Product (%)
1	Lip Products	Not suitable
2	Deodorants, Antiperspirants	0.39%
3	Eye Products, Facial Masks	0.50% - 1.00%
4	Fine Fragrance, Eau de Toilette, Fragranced Creams	7.30%
5A, 5B, 5C	Body Lotions, Facial Creams, Hand Creams	1.00%
5D	Baby Creams, Lotions, Oils	0.50%

IFRA Category	Product Example	Maximum Concentration in Finished Product (%)
7A, 7B	Hair Dyes (rinse-off & leave-on), Hair Sprays	1.00%
9	Shampoo, Shower Gel, Soap (rinse-off)	2.50%
10A, 11A, 11B	Household Cleaners, Feminine Hygiene Products, Tissues	0.50% - 2.50%

Table 2: Key Safety and Regulatory Classifications [3] [4] [2]

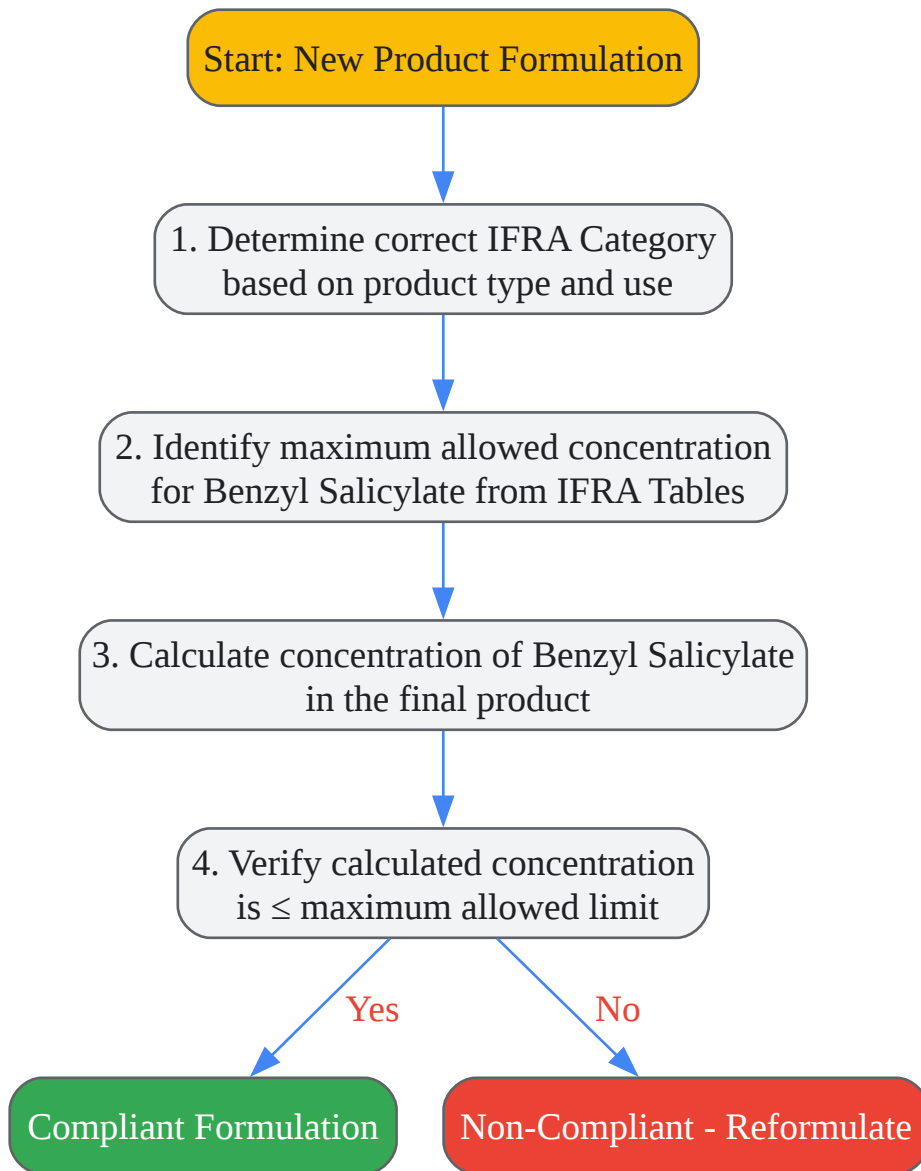
Aspect	Classification / Status	Details / Rationale
Endocrine Disruption	No evidence of effects	SCCS notes indications for a mode of action, but no evidence of resulting endocrine effects. [4]
Allergen Status	Declarable	Must be labeled on ingredient lists if $\geq 0.001\%$ in leave-on or $\geq 0.01\%$ in rinse-off products. [3] [2]
GHS Hazard Classification	Skin sensitization, Eye irritation, Hazardous to aquatic environment	Classified as H317, H319, H411, H412. [2]

Experimental Protocols for Compliance Verification

Here are methodologies to address key compliance checkpoints in your workflow.

Protocol 1: Verifying Product Category and Concentration

This workflow ensures your formulation aligns with IFRA standards.



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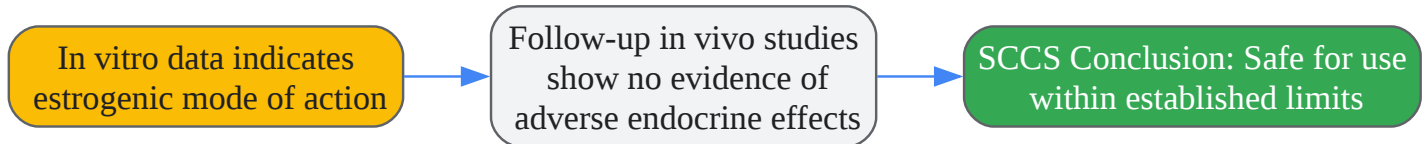
Procedure:

- **Categorize Product:** Determine the correct IFRA category (1-12) for your product based on its application area and rinse-off/leave-on nature. Refer to the full IFRA Standards Library for definitive category definitions [5].
- **Identify Limit:** Using tables like Table 1 above, find the maximum allowed concentration for **Benzyl Salicylate** in your product's category.
- **Calculate Concentration:** Accurately calculate the percentage of **Benzyl Salicylate** in your final formulated product.
- **Verify Compliance:** Confirm your calculated concentration is at or below the identified maximum limit.

Protocol 2: Assessing Endocrine Disruption Potential

While the SCCS has found no evidence of endocrine effects, researchers should be aware of the assessment framework [4].

Assessment Workflow:



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Key Considerations:

- **Existing Data:** The SCCS assessment noted that while some *in vitro* data (e.g., activation of the human estrogen receptor alpha) suggested a potential for endocrine activity, this was not confirmed in follow-up *in vivo* studies [4].
- **Current Conclusion:** Based on the totality of evidence, the SCCS did not find proof of adverse endocrine effects and considered **Benzyl Salicylate** safe at the evaluated concentrations [4].
- **Research Focus:** For new drug development, this indicates the compound has been scrutinized, but standard endocrine disruption screening protocols may still be a prudent part of your safety pharmacology assessment.

Frequently Asked Questions (FAQs)

Q1: Is Benzyl Salicylate being banned in the EU? No, **Benzyl Salicylate** is not being banned. The EU is, however, considering "further restrictions" as part of a broader regulatory update expected to be adopted in 2026 [6]. This is distinct from a full prohibition and likely relates to concentration limits or labeling. The substance has recently been deemed safe for use by the SCCS under specific conditions [4].

Q2: What is the key difference between IFRA Standards and EU Regulation?

- **IFRA Standards:** Industry-led, globally recognized guidelines for the safe use of fragrance ingredients. Compliance is mandatory for IFRA members [5].
- **EU Cosmetics Regulation (EC 1223/2009):** Legally binding legislation in all EU member states. It has its own lists of banned and restricted substances, which may reference or align with IFRA

standards but carry the force of law [7] [6].

Q3: What are the main allergenic and environmental hazards?

- **Allergenicity: Benzyl Salicylate** is a recognized skin sensitizer (H317). It must be declared on ingredient lists in the EU above certain thresholds [2].
- **Environmental Toxicity:** It is classified as toxic to aquatic life with long-lasting effects (H411) [2]. Environmental fate should be a consideration in your overall risk assessment.

Q4: What are common formulation challenges and solutions?

- **Challenge:** Its floral-balsamic scent can interfere with intended fragrance profiles [1] [3].
- **Solution:** Use at lower concentrations and balance with complementary fragrance components.
- **Challenge:** It is a known allergen, requiring strict concentration control [3] [2].
- **Solution:** Meticulously verify final product concentration against IFRA and regulatory limits. Ensure proper labeling.
- **Challenge:** It has limited stability in high-temperature processes [3].
- **Solution:** Store in airtight, opaque containers away from heat and light to prevent degradation.

Key Takeaways for Researchers

- **Current Standards are Clear:** Adhere to the **IFRA 51st Amendment** category limits and the **SCCS preliminary opinion (SCCS/1656/23)**, which confirms safety up to 7.3% in fine fragrances [1] [4] [2]
- **Vigilance on Allergenicity:** Classified as a skin sensitizer, manage this risk through strict concentration control and compliant labeling [2]
- **Monitor Regulatory Evolution:** While currently deemed safe, the EU has ongoing assessments for salicylate esters and may introduce further restrictions in the future [7] [6]

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